

Solubility Profile of Triphenylphosphinechlorogold in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Triphenylphosphinechlorogold

Cat. No.: B15139427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **triphenylphosphinechlorogold** ((PPh₃)AuCl), a common reagent in gold chemistry. Understanding the solubility of this compound is critical for its application in synthesis, catalysis, and drug development. This document summarizes known solubility data, presents a detailed experimental protocol for solubility determination, and visualizes key procedural workflows.

Core Concepts: Understanding Triphenylphosphinechlorogold

Triphenylphosphinechlorogold(I) is a colorless, crystalline solid that is widely used as a precursor for the synthesis of other gold(I) and gold(III) organometallic compounds. It serves as a catalyst in various organic transformations, including rearrangement and cycloisomerization reactions. Its efficacy in these applications is often dependent on its solubility in the chosen reaction medium.

Quantitative and Qualitative Solubility Data

While extensive quantitative solubility data for **triphenylphosphinechlorogold** across a wide range of organic solvents is not readily available in published literature, a combination of

qualitative statements and a single quantitative measurement provides valuable guidance. The available data is summarized in the table below.

Solvent	Formula	Type	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Polar Aprotic	25 mg/mL	Ultrasonic assistance may be required. Hygroscopic nature of DMSO can impact solubility.
Dichloromethane (DCM)	CH_2Cl_2	Chlorinated	Soluble	A commonly used solvent for reactions involving this compound.
Chloroform	CHCl_3	Chlorinated	Soluble	-
Benzene	C_6H_6	Aromatic	Soluble	-
Acetone	$\text{C}_3\text{H}_6\text{O}$	Ketone	Soluble	-
Acetonitrile	CH_3CN	Nitrile	Soluble	-
Ethanol	$\text{C}_2\text{H}_5\text{OH}$	Polar Protic	Insoluble	One source suggests solubility, but the consensus indicates insolubility.
Water	H_2O	Polar Protic	Insoluble	-

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following is a detailed methodology for the quantitative determination of the solubility of **triphenylphosphinechlorogold** in an organic solvent. This protocol is based on the gravimetric method, which is a reliable technique for determining the concentration of a solute in a saturated solution.

Materials and Equipment:

- **Triphenylphosphinechlorogold**
- Anhydrous organic solvent of interest
- Analytical balance (readable to at least 0.1 mg)
- Thermostatically controlled shaker or magnetic stirrer with hotplate
- Vials with airtight caps
- Syringes and syringe filters (0.2 μm pore size, compatible with the solvent)
- Volumetric flasks
- Pipettes
- Drying oven or vacuum desiccator

Procedure:

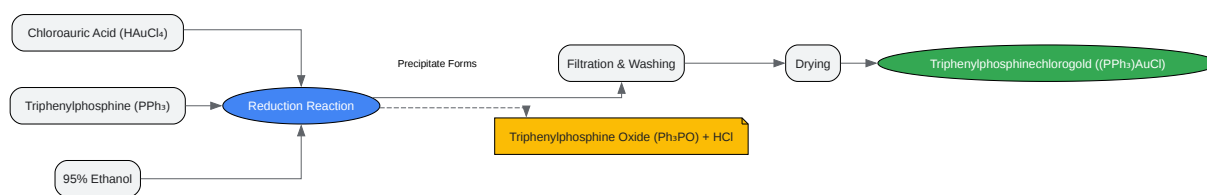
- Preparation of Saturated Solution:
 - Add an excess amount of **triphenylphosphinechlorogold** to a clean, dry vial. The presence of excess solid is crucial to ensure that the solution becomes saturated.
 - Add a known volume of the anhydrous organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).

- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, stop the agitation and allow the excess solid to settle at the bottom of the vial.
 - Carefully draw a known volume of the clear supernatant (the saturated solution) into a syringe.
 - Attach a pre-weighed syringe filter to the syringe.
 - Dispense the filtered, saturated solution into a pre-weighed, clean, and dry vial. Record the exact mass of the empty vial.
- Gravimetric Analysis:
 - Record the exact mass of the vial containing the filtered saturated solution.
 - Remove the solvent from the vial. This can be achieved by gentle heating in a drying oven (ensure the temperature is below the decomposition point of the compound) or by using a vacuum desiccator.
 - Once all the solvent has been removed, allow the vial to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the vial containing the dry solid residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the mass of the empty vial from the mass of the vial with the dry residue.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved solid from the mass of the saturated solution.
 - Solubility can then be expressed in various units, such as g/100 g of solvent or mg/mL.

Visualizations

Synthesis of Triphenylphosphinechlorogold

The following diagram illustrates the common synthetic route for preparing **triphenylphosphinechlorogold** from chloroauric acid.

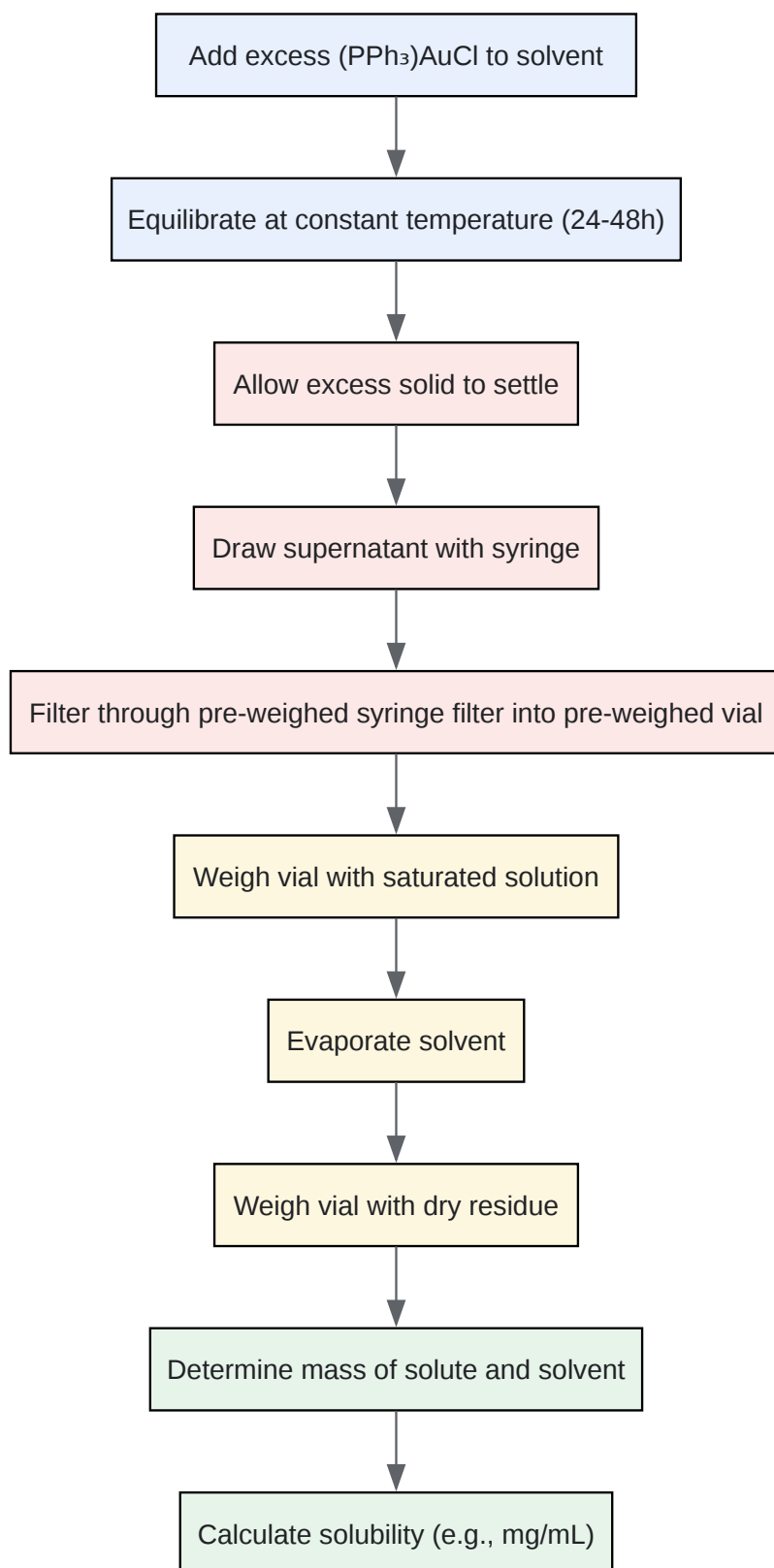


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Caption: Synthetic workflow for **triphenylphosphinechlorogold**.

Experimental Workflow for Solubility Determination

This diagram outlines the key steps in the gravimetric determination of solubility.



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